

Thiacloprid vs. Fipronil: A Comparative Risk Assessment for Aquatic Ecosystems

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Compound of Interest

Compound Name: *Thiacloprid*

Cat. No.: *B6259828*

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A critical evaluation of the environmental risks posed by the neonicotinoid insecticide **Thiacloprid** and the phenylpyrazole insecticide Fipronil is essential for informed regulatory decisions and environmental stewardship. This guide provides a detailed comparative risk assessment of these two widely used pesticides, focusing on their impact on aquatic ecosystems. The information is tailored for researchers, scientists, and drug development professionals, presenting quantitative data, experimental methodologies, and visual representations of key biological pathways and assessment workflows.

Physicochemical Properties

The environmental behavior and bioavailability of pesticides are significantly influenced by their physicochemical properties. **Thiacloprid** exhibits substantially higher water solubility and lower octanol-water partition coefficient (Log Kow) compared to Fipronil, suggesting a greater potential for mobility in aquatic systems. Conversely, Fipronil's higher Kow indicates a greater tendency to partition into sediment and biota.

Property	Thiacloprid	Fipronil	Source(s)
Chemical Class	Neonicotinoid	Phenylpyrazole	[1][2]
IUPAC Name	{{(2Z)-3-[(6-Chloropyridin-3-yl)methyl]-1,3-thiazolidin-2-ylidene}cyanamide	(±)-5-amino-1-(2,6-dichloro-α,α,α-trifluoro-p-tolyl)-4-trifluoromethylsulfinylpyrazole-3-carbonitrile	[2][3]
CAS Number	111988-49-9	120068-37-3	[3]
Molecular Formula	C ₁₀ H ₉ ClN ₄ S	C ₁₂ H ₄ Cl ₂ F ₆ N ₄ OS	
Molar Mass (g/mol)	252.72	437.2	
Appearance	Yellowish crystalline solid	White powder with a moldy odor	
Water Solubility (mg/L at 20°C)	185	1.9 - 2.4	
Vapor Pressure (mm Hg at 20-25°C)	6.0 x 10 ⁻¹² (20°C)	2.8 x 10 ⁻⁹ (25°C)	
Log Kow (Octanol-Water Partition Coefficient)	1.26	4.0	
Henry's Law Constant (atm·m ³ /mol)	1.1 x 10 ⁻¹⁴	3.7 x 10 ⁻⁵	

Environmental Fate and Persistence

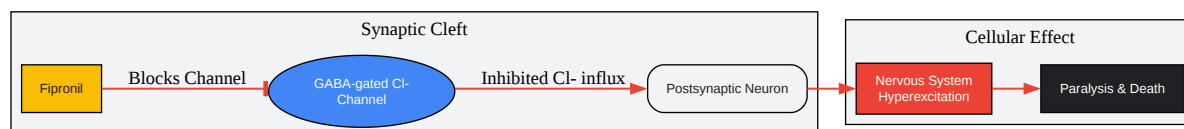
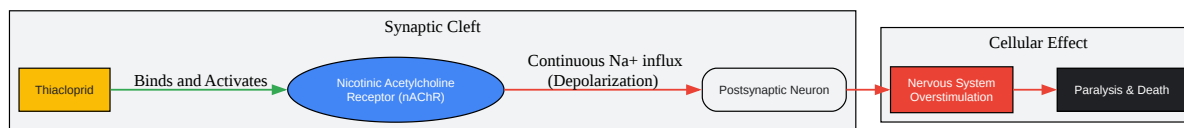
The persistence and potential for bioaccumulation of **Thiacloprid** and Fipronil in aquatic environments are key factors in their overall risk profile. Fipronil and its degradation products are generally more persistent in soil and sediment than **Thiacloprid**. Fipronil also demonstrates a higher potential for bioaccumulation in fish. It is important to note that some of Fipronil's degradation products, such as fipronil desulfinyl and fipronil sulfone, are often more toxic and persistent than the parent compound.

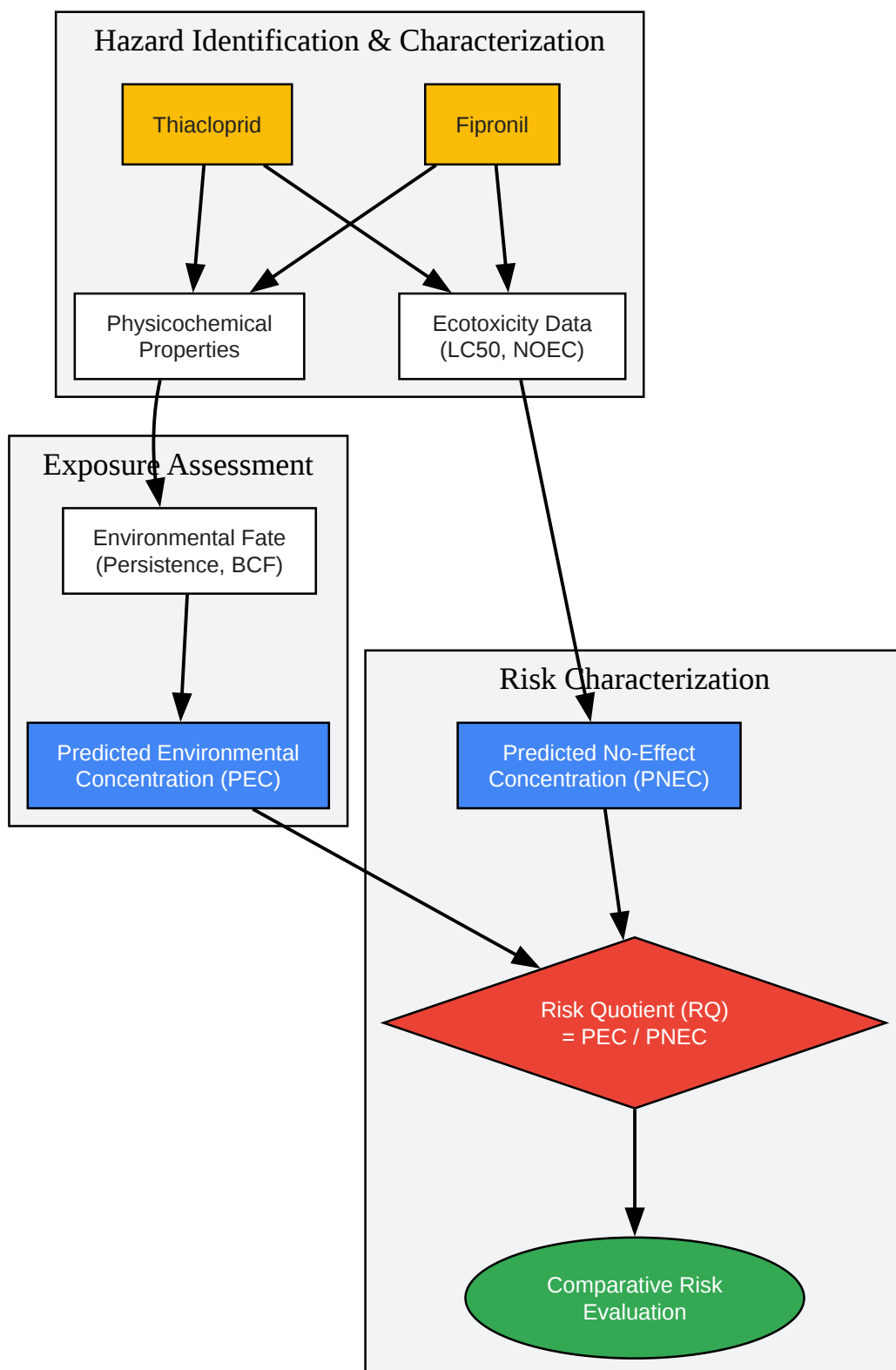
Parameter	Thiacloprid	Fipronil	Source(s)
Soil Half-life (Aerobic)	2.2 days	Can be persistent, with half-life ranging from 36 hours to 7.3 months depending on conditions.	
Aquatic Photolysis Half-life	79.7 days (experimental)	3.6 hours (reported)	
Water-Sediment System DT ₅₀ (Total System)	Up to 51% found in sediment over the course of a study.	Can be persistent in sediment.	
Bioaccumulation Factor (BCF) in Fish	Low potential	321 (whole fish)	

Mechanism of Action

Thiacloprid and Fipronil have distinct modes of action, targeting different receptors in the insect nervous system. This difference in targets contributes to their selective toxicity profiles.

Thiacloprid: As a neonicotinoid, **Thiacloprid** acts as an agonist of the nicotinic acetylcholine receptors (nAChRs) in insects. It mimics the action of the neurotransmitter acetylcholine, but unlike acetylcholine, it is not readily broken down by the enzyme acetylcholinesterase. This leads to the persistent stimulation of nAChRs, resulting in the overstimulation of the nervous system, paralysis, and eventual death of the insect.





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References

- 1. Thiacloprid (Ref: YRC 2894) [sitem.herts.ac.uk]
- 2. Fipronil Technical Fact Sheet [npic.orst.edu]
- 3. Thiacloprid - Wikipedia [en.wikipedia.org]
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